CAS number 13435-22-8 properties and structure

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Compound of Interest

Compound Name:	*1-Butyl-2-methylimidazole*
CAS No.:	*13435-22-8*
Cat. No.:	*B082994*

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Title: **1-Butyl-2-methylimidazole** (CAS 13435-22-8): Structural Dynamics, Synthesis, and Industrial Catalysis[1]

Executive Summary & Chemical Identity

1-Butyl-2-methylimidazole (CAS 13435-22-8) is a specialized heterocyclic organic compound belonging to the imidazole family.[1][2][3][4][5][6] Distinct from its more common isomer, 1-butyl-3-methylimidazole (the precursor to the ubiquitous [BMIM] ionic liquids), this molecule features a methyl substitution at the C2 position.

This structural nuance is chemically significant: the C2 position in unsubstituted imidazoles is the site of the most acidic proton (

), prone to deprotonation and N-heterocyclic carbene (NHC) formation. Methylation at C2 blocks this pathway, imparting superior thermal and chemical stability, particularly in harsh oxidative or basic environments. Consequently, CAS 13435-22-8 is a critical intermediate in the synthesis of robust ionic liquids, a latent curing agent for high-performance epoxy resins, and a ligand in transition metal catalysis.

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Table 1: Physicochemical Profile[3][6][7]

Property	Value	Note
Chemical Formula		
Molecular Weight	138.21 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon oxidation/storage
Density	g/cm³	At 20°C
Boiling Point	244.8°C	At 760 mmHg
Flash Point	~101°C	Closed Cup
Solubility	Soluble in water, alcohols, acetone	Lipophilic butyl tail aids organic solubility
Basicity ( )	~7.8 (Conjugate acid)	Higher than imidazole (6.[1][3][4][5]95) due to alkyl donation

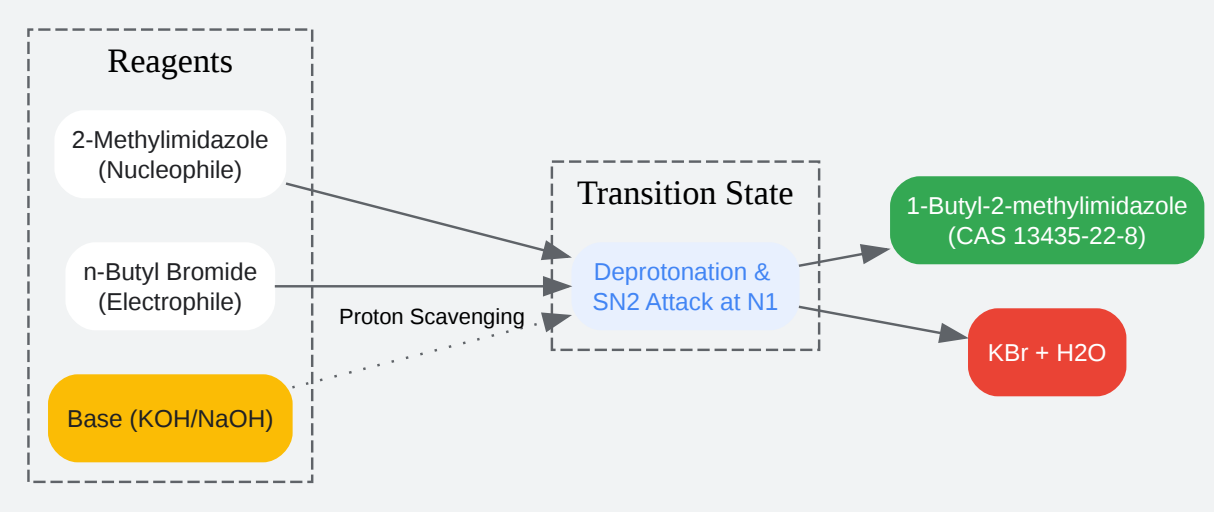
Synthesis & Manufacturing Protocols

The industrial synthesis of **1-butyl-2-methylimidazole** typically proceeds via the N-alkylation of 2-methylimidazole using a butyl halide.[1] This reaction is a classic nucleophilic substitution ( ), driven by the nucleophilicity of the imidazole secondary amine.

Core Reaction Mechanism

The reaction requires a base to scavenge the generated acid (HBr/HCl) and drive the equilibrium forward. Potassium hydroxide (KOH) or Sodium hydride (NaH) are commonly employed in a polar aprotic solvent like Dimethylformamide (DMF) or Acetonitrile.[1]

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Figure 1: Synthetic pathway for **1-butyl-2-methylimidazole** via base-catalyzed N-alkylation.

Experimental Protocol: Laboratory Scale

- Preparation: Dissolve 2-methylimidazole (1.0 eq) in anhydrous DMF under an inert nitrogen atmosphere.
- Activation: Add powdered KOH (1.5 eq) slowly to the solution. Stir at 40°C for 30 minutes to facilitate deprotonation of the imidazole nitrogen.
- Alkylation: Add n-butyl bromide (1.1 eq) dropwise to control the exotherm.
- Reaction: Heat the mixture to 60-80°C and stir for 4-6 hours. Monitor progress via TLC or GC.
- Work-up: Quench with water and extract with ethyl acetate. Wash the organic layer with brine to remove DMF.[1]
- Purification: Dry over

  , concentrate in vacuo, and purify via vacuum distillation to obtain a clear liquid.

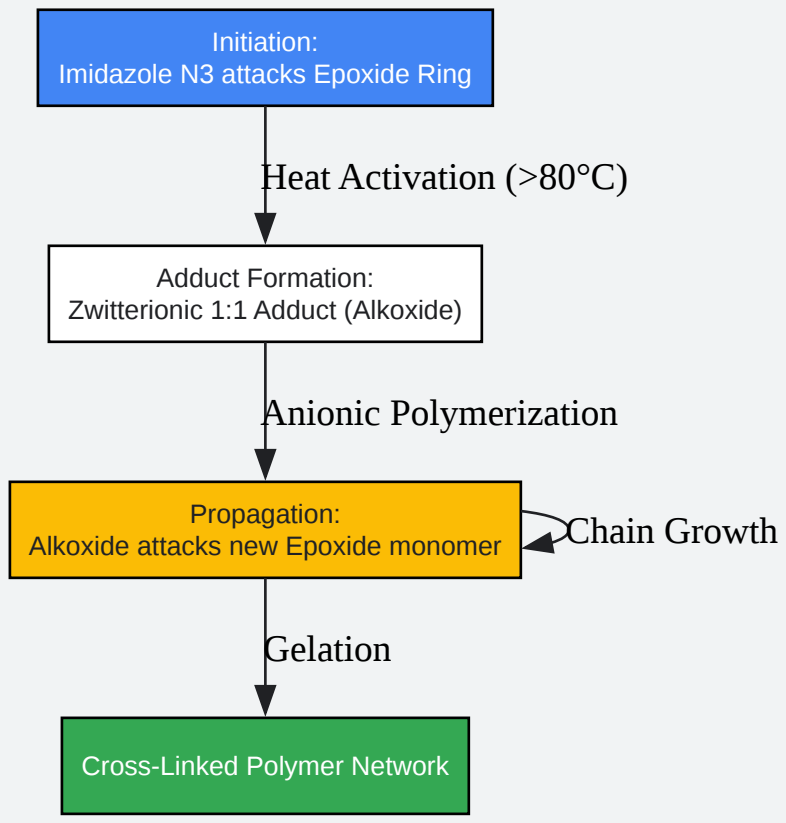
Industrial Applications: Mechanisms of Action

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A. Epoxy Resin Latent Curing Agent

CAS 13435-22-8 is a high-value "latent" curing agent.[1] Unlike primary amines that react instantly, alkylimidazoles require thermal activation, providing a longer "pot life" for pre-mixed resin systems.

Mechanism: The curing process is anionic homopolymerization.[1][7] The neutral imidazole nitrogen (N3) acts as a nucleophile, attacking the epoxide ring.[8] The resulting zwitterion (alkoxide) becomes the active species that propagates the chain reaction.



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Figure 2: Mechanism of imidazole-initiated anionic polymerization of epoxy resins.[1]

B. Ionic Liquid Precursor (C2-Blocked)

This molecule serves as the neutral precursor for 1-butyl-2-methylimidazolium salts (e.g.,

).[1]

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- Significance: The methyl group at C2 prevents the formation of carbenes at this position. In standard

  ionic liquids, the acidic C2-H proton can interact with anions or catalysts, leading to degradation. The C2-methylated derivative (from CAS 13435-22-8) offers superior electrochemical stability windows and resistance to base-catalyzed degradation.[1]

Analytical Characterization & Quality Control

To ensure purity for catalytic or ionic liquid applications, rigorous analysis is required.[1]

HPLC Method (Reverse Phase)

This method separates the product from unreacted 2-methylimidazole and potential oxidized byproducts.[1]

- Column: C18 (ODS),

  mm, 5 µm.
- Mobile Phase:
  - A: 10 mM Ammonium Acetate (pH 9.0 with

) - High pH ensures the imidazole remains neutral/deprotonated for better peak shape.
  - B: Acetonitrile.[1][9]
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 215 nm (Imidazole ring absorption).[1]
- Flow Rate: 1.0 mL/min.[1]

GC-MS Method (Volatile Impurities)

- Inlet: 250°C, Split mode (50:1).
- Column: HP-5ms or equivalent (5% phenyl-methylpolysiloxane).[1]

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- Oven: 80°C (1 min)

  20°C/min

  280°C.

- Target Ion: m/z 138 (Molecular ion), m/z 95 (Loss of propyl group).[1]

Safety & Toxicology (E-E-A-T)

Hazard Classification (GHS):

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- STOT-SE (Category 3): May cause respiratory irritation.[1]

Handling Protocol:

- PPE: Butyl rubber gloves are recommended due to the lipophilic nature of the butyl chain, which may permeate standard nitrile gloves over time. Use chemical splash goggles.[1]
- Storage: Store under nitrogen or argon. Imidazoles are hygroscopic and can absorb atmospheric

  and moisture, affecting their stoichiometric accuracy in curing applications.

- Spill Management: Absorb with inert material (vermiculite).[1] Do not wash into drains; imidazoles can be toxic to aquatic life due to pH alteration and nitrogen loading.[1]

References

- PubChem. (2024).[1] **1-Butyl-2-methylimidazole** Compound Summary. National Library of Medicine.[1] [Link]
- ScienceDirect. (2022).[1] Thermal Stability of 1-Butyl-3-methylimidazolium vs 1-Butyl-2-methylimidazolium Ionic Liquids. Journal of Molecular Liquids. [Link]

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- Sigma-Aldrich. (2024).[1] Safety Data Sheet: **1-Butyl-2-methylimidazole**.]">https://www.sigmaaldrich.com[1]

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Sources

- 1. 1-Butyl-2-methyl-1H-imidazole | C8H14N2 | CID 304622 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. echemi.com [echemi.com]
- 4. echemi.com [echemi.com]
- 5. 1-butyl-2-methyl-imidazole | 13435-22-8 [chemicalbook.com]
- 6. 1-Butyl-2-methylimidazole 13435-22-8 - IMD(Fujian) Pharmaceuticals Co., Ltd. [imdpharm.com]
- 7. products.evonik.com [products.evonik.com]
- 8. allhdi.com [allhdi.com]
- 9. iris.cnr.it [iris.cnr.it]

- To cite this document: BenchChem. [CAS number 13435-22-8 properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082994/docs#cas-number-13435-22-8-properties-and-structure]

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